

"3-chloro-N-(2-chlorophenyl)propanamide" potential biological activity

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Compound of Interest

Compound Name: 3-chloro-N-(2-chlorophenyl)propanamide
CAS No.: 21261-72-3
Cat. No.: B1352190

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Technical Whitepaper: 3-chloro-N-(2-chlorophenyl)propanamide Mechanistic Potential, Synthetic Utility, and Biological Activity Executive Summary

3-chloro-N-(2-chlorophenyl)propanamide (CAS: Implicitly derived from precursors) is a halogenated secondary amide characterized by a dual-electrophile/lipophile architecture. While often categorized as a synthetic intermediate, its structure possesses significant pharmacophoric features relevant to drug discovery.^[1] This compound serves as a critical "masked" electrophile—capable of acting as a direct alkylating agent or a precursor to acrylamide-based Michael acceptors. Furthermore, it represents a strategic synthon in the construction of 8-chloro-3,4-dihydroquinolin-2(1H)-one scaffolds, a core moiety found in blockbuster neuropsychiatric therapeutics. This guide analyzes its physicochemical properties, predicted biological reactivity, and protocols for its synthesis and cyclization.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8][9]

The molecule consists of a 2-chloroaniline moiety coupled to a 3-chloropropionyl tail. The presence of the

-chlorine on the aliphatic chain introduces a localized electrophilic center, while the ortho-chlorine on the aromatic ring modulates lipophilicity and metabolic stability by blocking the P450-labile ortho position.

Property	Value (Predicted/Experimental)	Significance
Formula	C	Halogenated Amide
	H	
	Cl	
	NO	
Molecular Weight	218.08 g/mol	Fragment-like space (<300 Da)
LogP	~2.5 - 2.9	High membrane permeability; CNS penetrant potential
H-Bond Donors	1 (Amide NH)	Receptor binding capability
H-Bond Acceptors	1 (Carbonyl O)	Receptor binding capability
Reactivity Class	Alkyl Halide / Amide	Potential covalent modifier (Alkylator)

Synthesis Protocol: Schotten-Baumann Acylation[11]

The most robust route to **3-chloro-N-(2-chlorophenyl)propanamide** involves the nucleophilic acyl substitution of 2-chloroaniline with 3-chloropropionyl chloride. This reaction must be controlled to prevent double acylation or premature elimination to the acrylamide.

Experimental Workflow

Reagents:

- 2-Chloroaniline (1.0 eq)
- 3-Chloropropionyl chloride (1.1 eq)
- Triethylamine (TEA) or Pyridine (1.2 eq) as acid scavenger
- Dichloromethane (DCM) (Anhydrous)[\[2\]](#)

Step-by-Step Protocol:

- Preparation: Dissolve 2-chloroaniline (10 mmol) in anhydrous DCM (20 mL) under an inert atmosphere (). Cool the solution to 0°C using an ice bath.
- Base Addition: Add Triethylamine (12 mmol) dropwise. Ensure the temperature remains <5°C to minimize side reactions.
- Acylation: Slowly add 3-chloropropionyl chloride (11 mmol) diluted in DCM (5 mL) over 15 minutes. The reaction is exothermic.[\[2\]](#)
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3–5 hours. Monitor via TLC (30% EtOAc/Hexane).
- Workup: Quench with water (20 mL). Wash the organic layer with 1N HCl (to remove unreacted aniline), followed by saturated and brine.
- Purification: Dry over , concentrate in vacuo. Recrystallize from Ethanol/Water to yield white/off-white crystals.

Mechanistic Biological Potential[\[10\]](#)

The biological activity of this molecule is driven by its

-chloro amide functionality. It acts through two distinct chemical mechanisms in a biological context:

Mechanism A: Direct Cysteine Alkylation

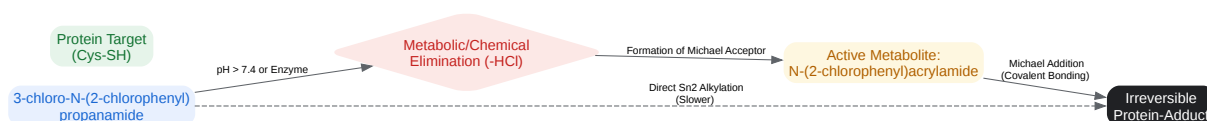
The terminal alkyl chloride is a moderate electrophile. In the presence of highly nucleophilic cysteine residues (e.g., in the active sites of proteases or kinases), it can undergo

displacement, forming a covalent thioether bond. This irreversible inhibition is a strategy used in targeted covalent drugs.

Mechanism B: Metabolic Elimination to Michael Acceptor

Under physiological conditions or enzymatic catalysis, the molecule can undergo

-elimination of HCl to form N-(2-chlorophenyl)acrylamide. Acrylamides are potent Michael acceptors that covalently bind to cysteine residues via 1,4-addition. This suggests the parent compound may act as a "prodrug" for a covalent inhibitor.



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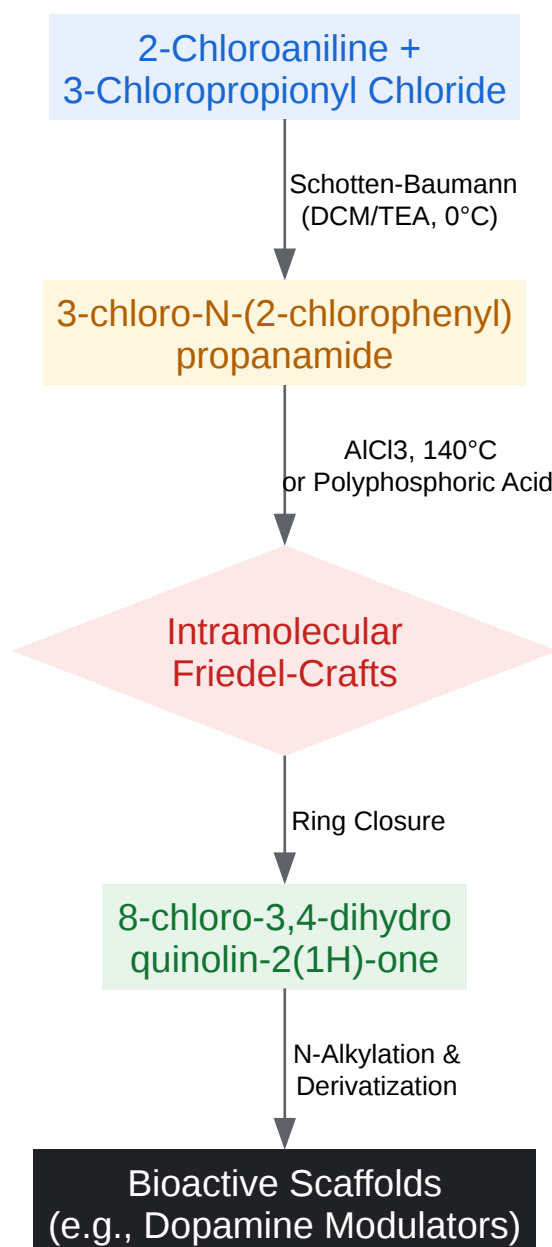
Caption: Dual mechanistic pathways for biological activity: Direct alkylation (Sn2) vs. Elimination-Addition (Michael Acceptor).^{[3][4]}

Synthetic Utility: Gateway to Quinolinone Scaffolds

Perhaps the most significant application of **3-chloro-N-(2-chlorophenyl)propanamide** is its role as a precursor for 3,4-dihydroquinolin-2(1H)-ones. These bicyclic structures are the core pharmacophores for major antipsychotic drugs (e.g., Aripiprazole derivatives).

Intramolecular Cyclization (Friedel-Crafts Alkylation): Heating the compound with a Lewis acid () or Polyphosphoric acid triggers intramolecular ring closure.

- **Regioselectivity:** The cyclization occurs at the ortho position relative to the amine. Since one ortho position is blocked by chlorine (from the 2-chloroaniline starting material), cyclization occurs at the other ortho carbon (position 6 of the aniline ring), resulting in the 8-chloro isomer of the quinolinone.



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Caption: Synthetic pathway converting the linear amide into the bioactive dihydroquinolinone scaffold.

Predicted Biological Applications[3][10][13]

Based on Structural Activity Relationship (SAR) analysis of similar halogenated amides:

- **Antimicrobial Agent:**

-halo amides exhibit antifungal and antibacterial properties by interfering with cell wall synthesis enzymes or depleting cellular glutathione (GSH) pools via alkylation.
- **Pesticidal Activity:** Structurally related N-phenyl propanamides are used as herbicides. The 2-Cl substitution often enhances stability against degradation in soil.
- **Local Anesthetic Potentiation:** The structural homology to lidocaine-type molecules (lipophilic aromatic head + amide linker) suggests potential sodium channel blocking activity, though the lack of a tertiary amine tail reduces potency unless further derivatized.

Safety & Handling

- **Hazard:** The compound is an alkyl chloride and a potential skin sensitizer. It may cause irreversible alkylation of DNA/Proteins.
- **GHS Classification (Predicted):** H315 (Skin Irrit.), H317 (Skin Sens.), H341 (Suspected Genetic Defects - due to alkylating potential).
- **Storage:** Store at 2–8°C under inert gas to prevent hydrolysis or spontaneous cyclization.

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Sources

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- [3. 3-chloro-N-phenylpropanamide | C9H10ClNO | CID 240404 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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